

Chemical and physical properties of Dipentyl phosphoramidate

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Compound of Interest

Compound Name: *Dipentyl phosphoramidate*

Cat. No.: *B15476283*

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An In-depth Technical Guide to Dipentyl Phosphoramidate

Introduction

Dipentyl phosphoramidate is an organic phosphorus compound belonging to the phosphoramidate class. These molecules are characterized by a central phosphorus atom double-bonded to an oxygen atom, single-bonded to two alkoxy groups (in this case, pentoxy groups), and a single bond to an amino group. While specific data for **Dipentyl phosphoramidate** is not readily available in the public domain, this guide extrapolates its probable properties and synthetic methodologies based on well-characterized analogs such as Di-n-butyl phosphoramidate and Diethyl phosphoramidate. Phosphoramidates are of significant interest to researchers and drug development professionals due to their roles as intermediates in the synthesis of pharmaceuticals, agrochemicals, and as ligands in catalysis.^{[1][2]}

Chemical and Physical Properties

The precise quantitative data for **Dipentyl phosphoramidate** is not available. However, by examining related compounds, we can predict its general characteristics. The data for Di-n-butyl phosphoramidate is presented below as a reference.

Property	Value (for Di-n-butyl phosphoramidate)	Reference
Molecular Formula	C ₈ H ₂₀ NO ₃ P	[1]
Molecular Weight	209.25 g/mol	[1]
Appearance	Colorless liquid	[1]
Melting Point	-60.0 °C	[1]
Boiling Point	235.0 °C	[1]
Density	0.970 g/cm ³	[1]
Solubility	Likely to have moderate solubility in water and better solubility in polar organic solvents.[1]	[1]

For **Dipentyl phosphoramidate**, with two pentyl chains instead of butyl chains, the molecular weight would be higher. The boiling point and density are also expected to be slightly higher, while the solubility in water may be lower due to the increased hydrophobicity of the longer alkyl chains.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **Dipentyl phosphoramidate** are not explicitly published. However, a general synthetic strategy can be inferred from established methods for preparing similar phosphoramidates.

General Synthesis of Dialkyl Phosphoramidates (Stokes Method)

A common method for synthesizing phosphoramidates is the Stokes method.[2] This procedure involves the reaction of phosphorus oxychloride with an alcohol to form a dialkyl chlorophosphate, which then reacts with an amine to yield the desired phosphoramidate.

- **Step 1: Formation of Dipentyl Chlorophosphate** Phosphorus oxychloride (POCl₃) is reacted with pentan-1-ol. The stoichiometry is controlled to favor the formation of the dichlorophosphate intermediate first, followed by reaction with another equivalent of pentan-

1-ol to yield dipentyl chlorophosphate. The reaction is typically carried out in the presence of a base, such as pyridine or triethylamine, to neutralize the HCl byproduct.

- **Step 2: Amination** The resulting dipentyl chlorophosphate is then reacted with ammonia or a primary/secondary amine to introduce the amino group, forming **Dipentyl phosphoramidate**. This step is also performed in the presence of a base to scavenge the HCl produced.

Purification and Characterization

The crude product would likely be purified using column chromatography on silica gel.^[3]

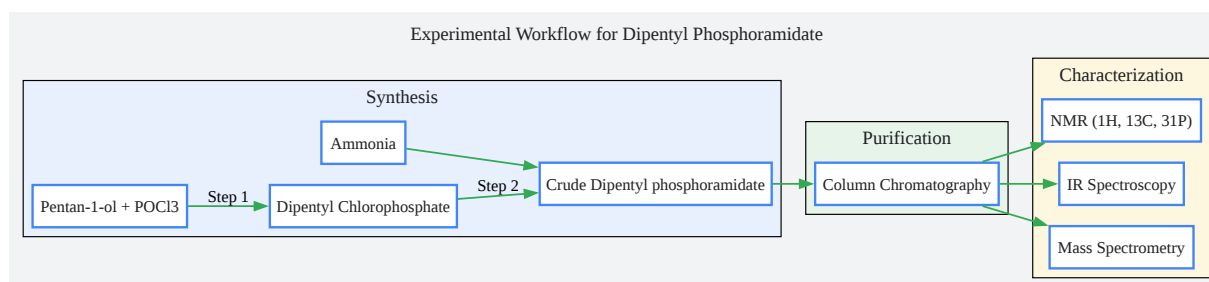
Characterization of the final product would involve a suite of spectroscopic techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR would be used to confirm the presence of the pentyl groups and the protons on the nitrogen atom.^[4]
 - ¹³C NMR would provide information on the carbon framework of the molecule.^[4]
 - ³¹P NMR is a crucial technique for phosphorus-containing compounds and would show a characteristic chemical shift for the phosphoramidate phosphorus atom.^[4]
- **Infrared (IR) Spectroscopy:** The IR spectrum would be expected to show characteristic absorption bands for the P=O, P-O-C, and N-H bonds.^[4]
- **Mass Spectrometry (MS):** Mass spectrometry would be used to determine the molecular weight of the compound and to analyze its fragmentation pattern, further confirming the structure.^[4]

Potential Applications and Signaling Pathways

While no specific biological activity or signaling pathway has been described for **Dipentyl phosphoramidate**, phosphoramidates, in general, have diverse applications. They are utilized as intermediates in the synthesis of bioactive molecules and have been investigated for their potential as insecticides and herbicides.^[5] Some phosphoramidates also serve as ligands in asymmetric catalysis.^[6]

Given the lack of specific information, a diagram of a hypothetical experimental workflow for the synthesis and characterization of **Dipentyl phosphoramidate** is provided below.



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Caption: Synthesis and characterization workflow for **Dipentyl phosphoramidate**.

Conclusion

While specific experimental data for **Dipentyl phosphoramidate** is scarce, this guide provides a comprehensive overview of its likely chemical and physical properties, a plausible synthetic route, and standard characterization techniques based on closely related analogs. The provided information serves as a valuable starting point for researchers and professionals in drug development interested in this class of compounds. Further empirical research is necessary to fully elucidate the specific properties and potential applications of **Dipentyl phosphoramidate**.

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